

# An In-depth Technical Guide to the Handling and Disposal of 4-Propylbenzaldehyde

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## Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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This guide provides comprehensive technical information on the safe handling, storage, and disposal of **4-Propylbenzaldehyde** (CAS No. 28785-06-0). The information is intended to support laboratory safety and ensure compliance with standard chemical hygiene practices.

## Chemical and Physical Properties

**4-Propylbenzaldehyde** is a colorless to pale yellow liquid with an almond-like odor.<sup>[1]</sup> It is a combustible liquid and is harmful if swallowed. Below is a summary of its key physical and chemical properties.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[2]
Molecular Weight	148.21 g/mol	[2]
CAS Number	28785-06-0	[2]
Density	1.0050 g/mL at 25 °C	[3]
Boiling Point	239.9 °C at 760 mmHg	[4][5]
Flash Point	103 °C (217.4 °F) - closed cup	[3]
Solubility	Slightly soluble in water	[1][6]
Refractive Index	n <sub>20</sub> /D 1.532	[3]

## Toxicological Data

The primary route of acute toxicity for **4-Propylbenzaldehyde** is ingestion.[6] The toxicological properties have not been fully investigated, and it may cause irritation to the eyes, skin, and respiratory tract.[4]

Metric	Value	Species	References
Oral LD50	1600 mg/kg	Rat	[4]
Oral LD50	1450 mg/kg	Rat (female)	

## Hazard Identification and Safety Precautions

**4-Propylbenzaldehyde** is classified as a combustible liquid and is harmful if swallowed.

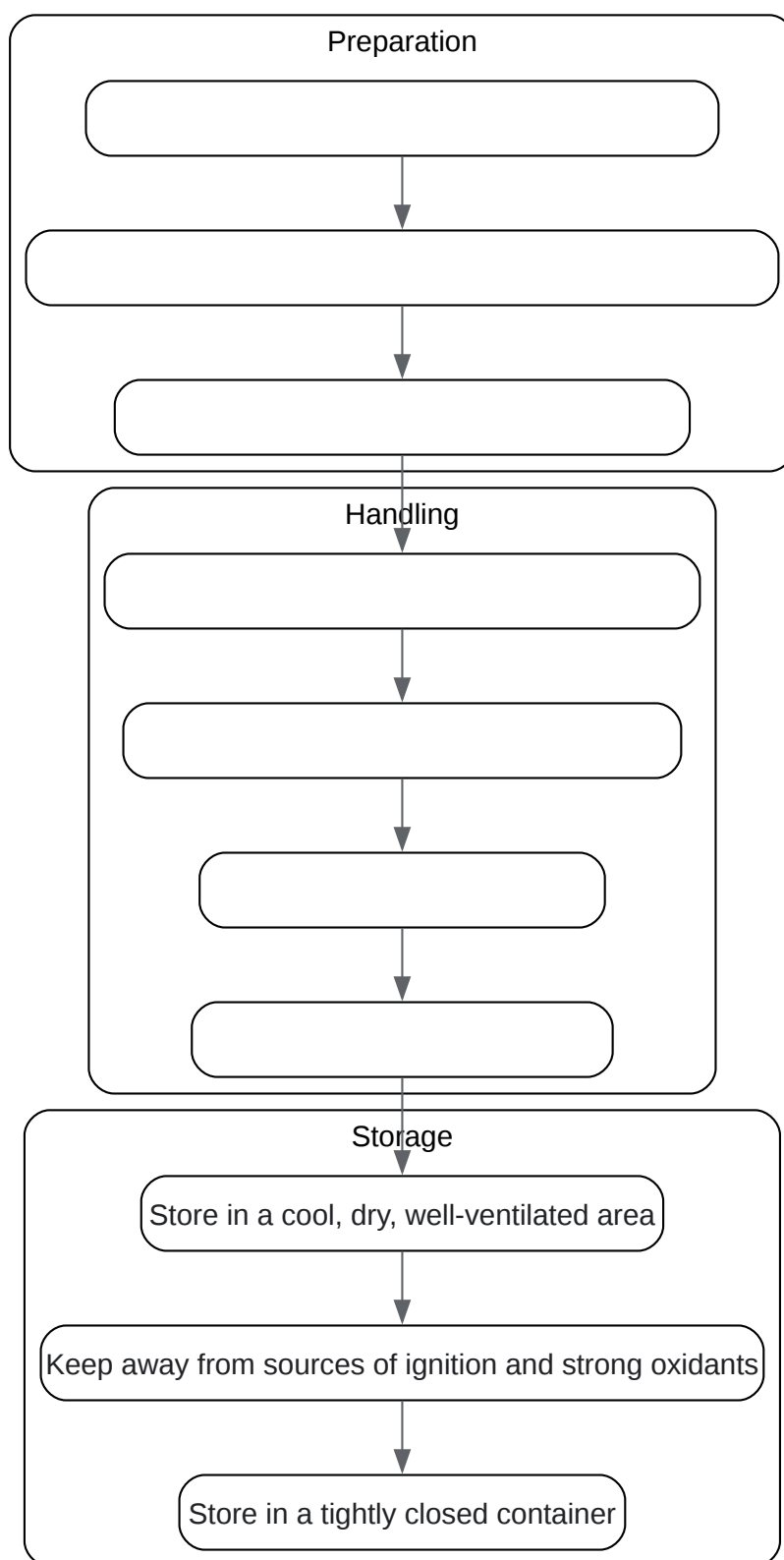
- GHS Pictogram: GHS07 (Exclamation mark)[3]
- Signal Word: Warning[3]
- Hazard Statements: H302 (Harmful if swallowed)[7]
- Precautionary Statements: P264, P270, P301 + P312 + P330, P501[7]

A comprehensive PPE program should be in place when handling **4-Propylbenzaldehyde**.<sup>[8]</sup>

Protection Type	Specification	References
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	<sup>[4]</sup>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	<sup>[4]</sup>
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.	<sup>[4]</sup>

## Experimental Protocols

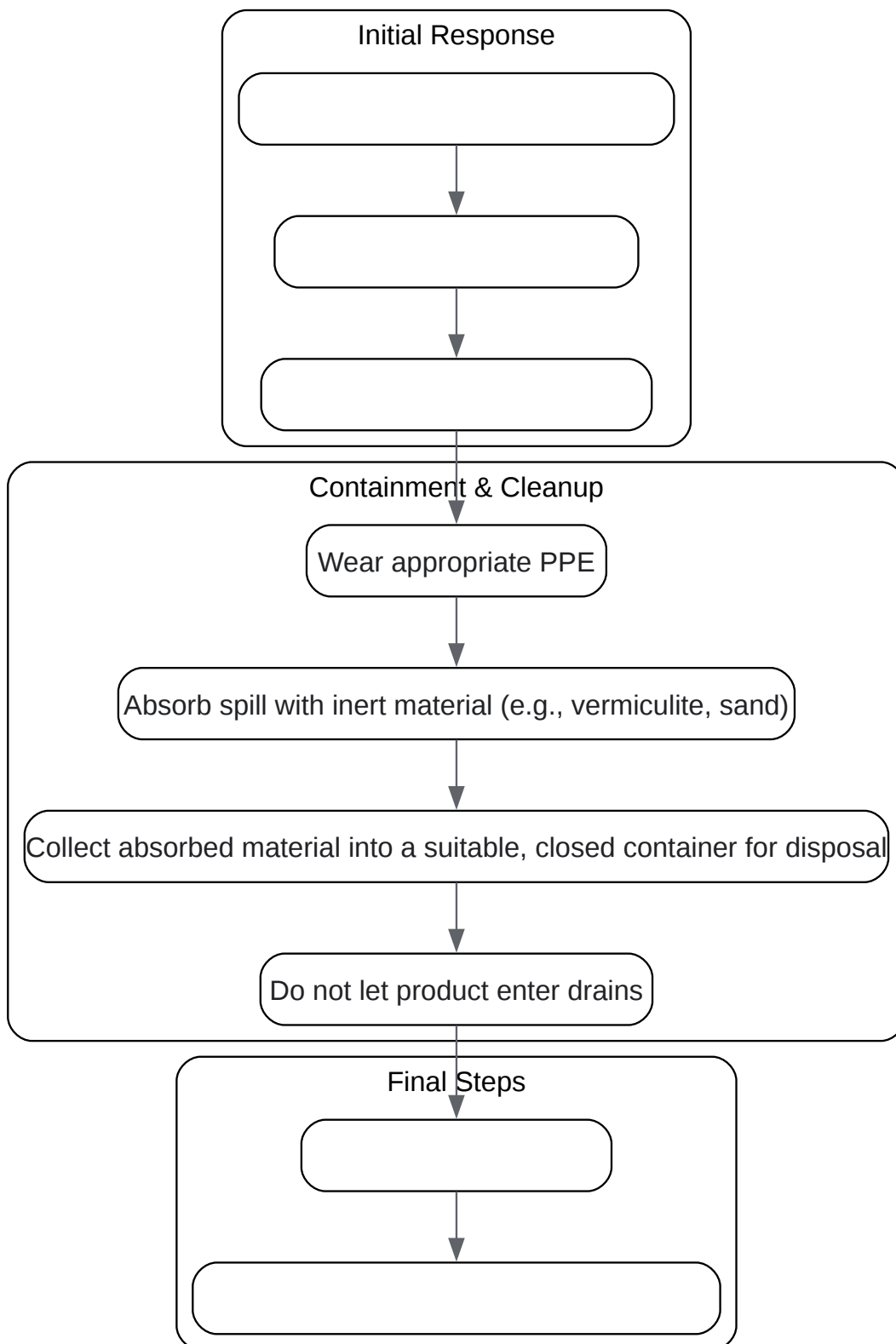
This protocol outlines the standard procedure for handling **4-Propylbenzaldehyde** in a laboratory setting.



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**Figure 1.** General Handling Workflow for **4-Propylbenzaldehyde**

In the event of a spill, the following protocol should be initiated immediately.



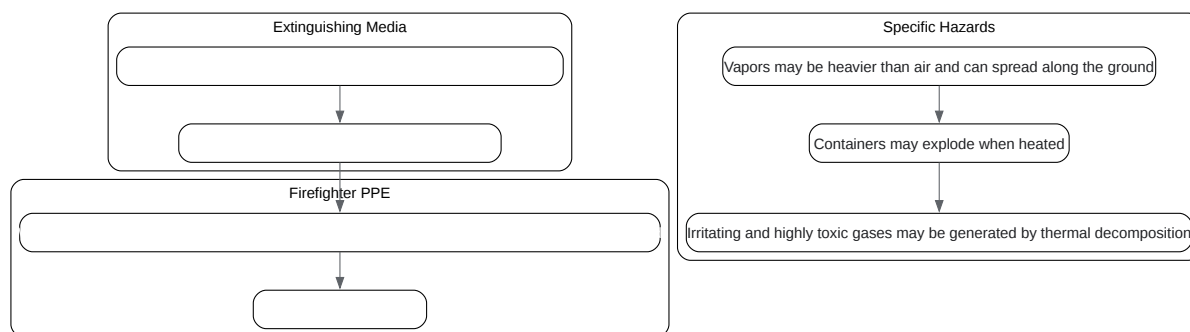
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**Figure 2.** Accidental Spill Response Workflow

The following first aid measures should be taken in case of exposure.[4]

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.

**4-Propylbenzaldehyde** is a combustible liquid. In case of fire, the following measures should be taken.



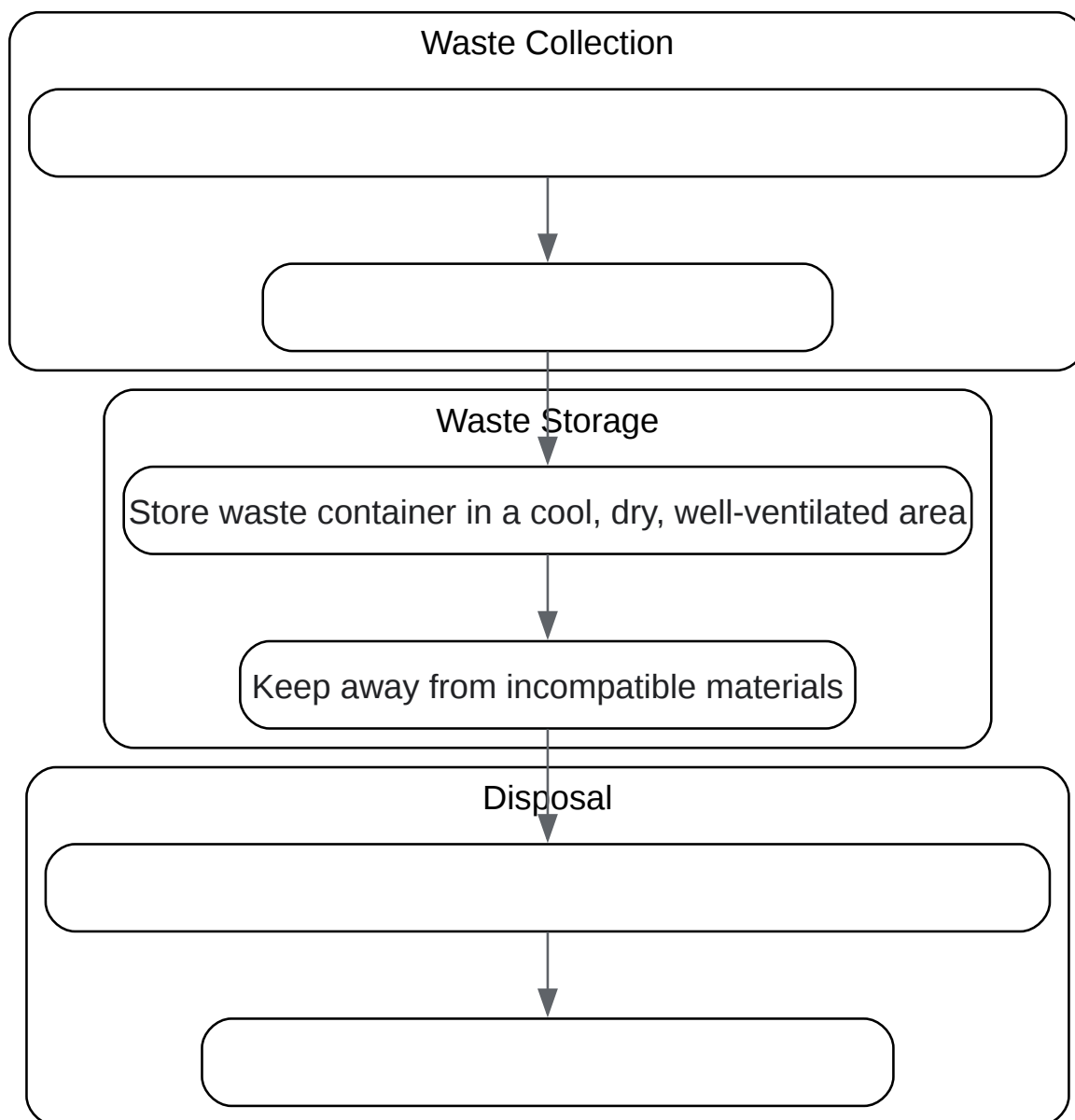
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**Figure 3.** Firefighting Protocol for **4-Propylbenzaldehyde**

## Disposal Considerations

Waste material must be disposed of in accordance with federal, state, and local regulations.[4]  
[9] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult with environmental health and safety professionals to ensure complete and accurate classification.[10]

The following is a general protocol for the disposal of **4-Propylbenzaldehyde**.



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**Figure 4.** Disposal Workflow for **4-Propylbenzaldehyde**

Empty containers should be triple-rinsed, with the rinsate collected as chemical waste.<sup>[11]</sup> The empty container's label should be obliterated before disposal.<sup>[11]</sup>



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